

Mass Spectrometry Fragmentation Patterns of 1,3-Propane Sultam: A Comparative Guide

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Compound of Interest

Compound Name: 1Lambda6,3-thiazinane-1,1-dione

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Part 1: Executive Summary & Core Directive

In the development of sulfonamide-based therapeutics, the sultam (cyclic sulfonamide) scaffold is a critical structural motif due to its enhanced metabolic stability compared to acyclic analogs. However, its detection and structural verification via mass spectrometry (MS) present unique challenges due to specific ring-strain-driven fragmentation pathways.

This guide moves beyond standard spectral libraries to provide a mechanistic analysis of 1,3-propane sultam (CAS: 1120-71-4). We will dissect its fragmentation under Electron Ionization (EI) and Electrospray Ionization (ESI), compare it with its 6-membered homolog (1,4-butane sultam), and provide a validated protocol for its trace detection in complex matrices.

Part 2: Fragmentation Mechanics & Spectral Analysis

The Molecule: 1,3-Propane Sultam

- Formula:
- Molecular Weight: 121.16 Da

- Structure: A 5-membered heterocyclic ring containing a sulfonamide group ().

Electron Ionization (EI) Fragmentation (Hard Ionization)

Under standard 70 eV EI conditions, 1,3-propane sultam exhibits a distinct "fingerprint" driven by the extrusion of stable neutral molecules. The high ring strain of the 5-membered system facilitates specific cleavage events.

Key Diagnostic Ions:

m/z Value	Ion Identity	Relative Abundance	Mechanistic Origin
121		Low (<20%)	Molecular ion. Weak due to facile ring fragmentation.
57		Base Peak (100%)	Loss of SO ₂ (64 Da). The ring opens, and the stable sulfur dioxide molecule is ejected, leaving a reactive azetidine or allylamine cation.
56		High (60-80%)	Hydrogen loss from the m/z 57 fragment (allylamine radical cation formation).
42		Moderate	Loss of or further breakdown of the propyl backbone.
30		Moderate	Characteristic amine fragment (alpha-cleavage).

Mechanistic Insight: The driving force of the fragmentation is the extrusion of

. Unlike acyclic sulfonamides, where S-N bond cleavage often dominates, the cyclic sultam undergoes a concerted ring opening followed by the ejection of the hyper-stable

neutral. This collapses the 5-membered ring into a 3-carbon nitrogenous fragment (m/z 57).

Electrospray Ionization (ESI) Fragmentation (Soft Ionization)

In LC-MS/MS workflows (positive mode), the fragmentation is less chaotic but follows similar thermodynamic principles.

- Precursor Ion:
at m/z 122.
- Primary Product Ion:m/z 58 (
).
- Secondary Product Ion:m/z 41 (Allyl cation,
).

Part 3: Comparative Guide (Sultams vs. Alternatives)

The ring size and structural constraints significantly alter the MS profile. Use this table to distinguish 1,3-propane sultam from its homologs and open-chain isomers during impurity profiling.

Table 1: Comparative MS Performance & Stability

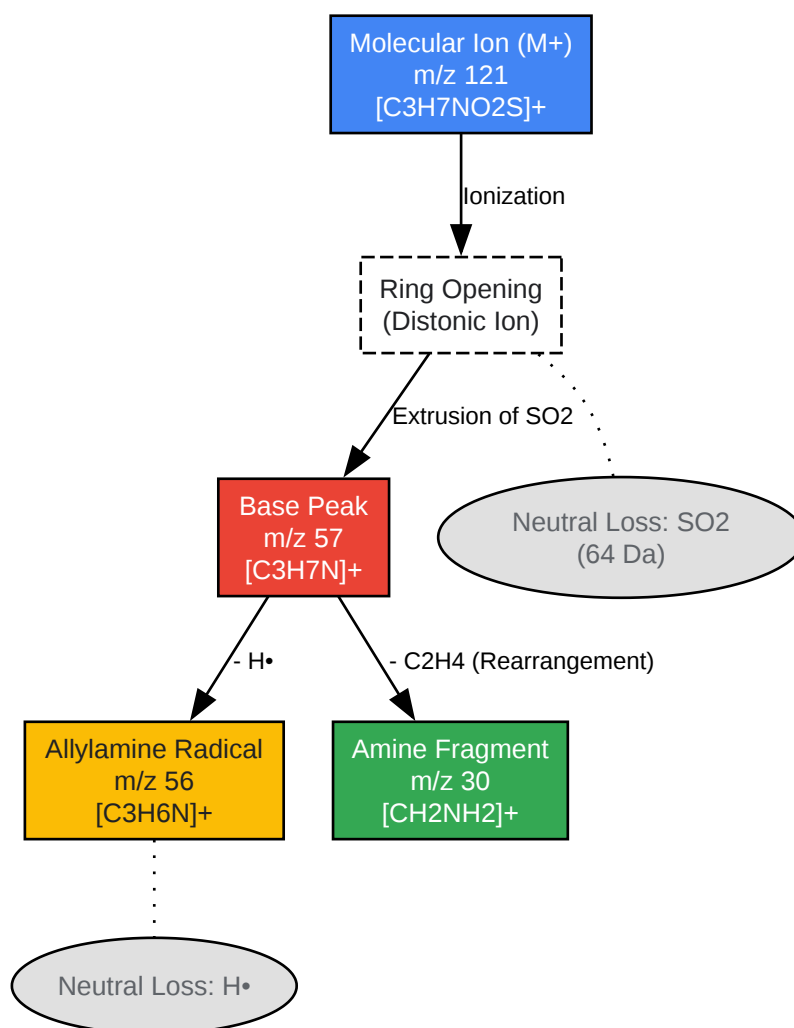
Feature	1,3-Propane Sultam (Cyclic)	1,4-Butane Sultam (Cyclic)	N-Propyl Methanesulfonamide (Acyclic)
Ring Size	5-membered	6-membered	Open Chain
Molecular Ion Stability	Low. Ring strain promotes rapid fragmentation.	Moderate. 6-membered ring is thermodynamically more stable.	High. No ring strain to relieve.
Dominant Neutral Loss	(64 Da)	(64 Da) + (28 Da)	(64 Da) or (79 Da)
Base Peak (EI)	m/z 57 (Cyclic)	m/z 71 (Cyclic)	m/z 79 (Acyclic) or m/z 30
Ionization Efficiency (ESI)	High (Polar N-H)	High (Polar N-H)	Moderate
Chromatographic Behavior	Elutes earlier (more polar/compact)	Elutes later (more lipophilic)	Variable depending on substitution

Application Note: When analyzing metabolic degradation, 1,3-propane sultam often retains the ring structure during Phase I metabolism (hydroxylation), whereas acyclic sulfonamides are prone to N-dealkylation.

Part 4: Visualization of Fragmentation Pathways

The following diagram illustrates the dissociation pathways for 1,3-propane sultam under Electron Ionization, highlighting the critical

extrusion step.



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Caption: Fragmentation pathway of 1,3-propane sultam showing the dominant transition from molecular ion to base peak via sulfur dioxide extrusion.

Part 5: Validated Experimental Protocol

To ensure reproducible detection of 1,3-propane sultam in biological or synthetic matrices, follow this self-validating protocol.

Method: LC-ESI-MS/MS (MRM Mode)

1. Sample Preparation:

- Solvent: Dissolve sample in 50:50 Methanol:Water + 0.1% Formic Acid.

- Concentration: Target 1 µg/mL for tuning; 10 ng/mL for LOD studies.
- Validation Step: Spike a blank matrix with 1,4-butane sultam as an internal standard (IS). The mass shift (+14 Da) allows for differentiation while maintaining similar ionization kinetics.

2. MS Source Parameters (Generic ESI+):

- Capillary Voltage: 3.5 kV
- Desolvation Temp: 350°C
- Cone Voltage: 30 V (Keep low to prevent in-source fragmentation of the labile ring).

3. MRM Transitions (Quantification):

Compound	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Dwell Time (ms)
1,3-Propane Sultam	122.1 ()	58.1 ()	15 - 20	100
1,3-Propane Sultam	122.1 ()	41.1 (Qualifier)	25 - 30	100
IS (1,4-Butane Sultam)	136.1 ()	72.1 ()	15 - 20	100

4. Data Interpretation Rule:

- Calculate the ratio of the Quantifier (58.1) to Qualifier (41.1).
- Acceptance Criteria: The ratio must be within ±15% of the reference standard. If the ratio deviates, suspect interference from acyclic sulfonamide metabolites.

References

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Sources

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